4-Isopropoxybenzoylacetonitrile molecular structure

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Compound of Interest

Compound Name:	*4-Isopropoxybenzoylacetonitrile*
CAS No.:	*884504-22-7*
Cat. No.:	*B1321751*

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An In-Depth Technical Guide to the Molecular Structure and Characterization of **4-Isopropoxybenzoylacetonitrile**

Executive Summary

4-Isopropoxybenzoylacetonitrile is a substituted aromatic ketone and nitrile compound with potential applications as a chemical intermediate in pharmaceutical and materials science research. Its molecular architecture, featuring a para-substituted benzene ring with an isopropoxy ether linkage and a benzoylacetonitrile moiety, provides a versatile scaffold for further chemical modification. This guide offers a comprehensive technical overview of its molecular structure, predicted physicochemical properties, a plausible synthetic pathway, and a detailed multi-platform analytical characterization strategy. By synthesizing data from analogous structures and foundational spectroscopic principles, this document serves as an essential resource for researchers, scientists, and drug development professionals aiming to synthesize, identify, and utilize this compound.

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Molecular Structure and Physicochemical Properties

The foundational step in understanding the utility of any chemical entity is a thorough characterization of its structure and inherent physical properties. **4-Isopropoxybenzoylacetonitrile** is a molecule that combines several key functional groups which dictate its reactivity and analytical profile.

The core structure consists of a 1,4-disubstituted (para) benzene ring. One substituent is an isopropoxy group (-OCH(CH_3)$_2$), which acts as an electron-donating group through resonance, influencing the electronic environment of the aromatic ring. The other substituent is the acylacetonitrile group (-C(O)CH_2CN), which contains both a ketone and a nitrile functional group.

Below is a diagrammatic representation of the molecular structure.

Caption: Molecular structure of **4-Isopropoxybenzoylacetonitrile**.

Table 1: Physicochemical Properties of **4-Isopropoxybenzoylacetonitrile**

Property	Value	Source/Method
Molecular Formula	$C_{12}H_{13}NO_2$	Calculated
Molecular Weight	203.24 g/mol	Calculated
CAS Number	Not available	N/A
Predicted logP	~2.5 - 3.0	Based on analogs[1]
Predicted Boiling Point	>200 °C at 760 mmHg	Extrapolated from analogs
Predicted Melting Point	~70 - 90 °C	Based on analogs

These properties are foundational for designing experimental conditions, including solvent selection for reactions and purification, as well as for preliminary drug-likeness assessments.[2]

Proposed Synthesis and Mechanistic Rationale

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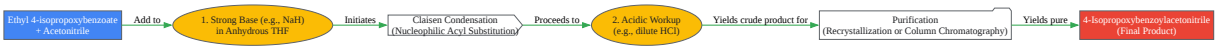
While specific literature for the synthesis of **4-Isopropoxybenzoylacetonitrile** is scarce, a reliable synthetic route can be designed based on well-established organic reactions, particularly the Claisen condensation. This approach offers high yields for analogous β-ketonitriles and utilizes readily available starting materials.

The proposed synthesis involves the reaction of an ester, ethyl 4-isopropoxybenzoate, with acetonitrile in the presence of a strong base like sodium ethoxide (NaOEt) or sodium hydride (NaH).

Mechanism Rationale: The strong base deprotonates acetonitrile to form a resonance-stabilized carbanion ($^-CH_2CN$). This nucleophile then attacks the electrophilic carbonyl carbon of the ethyl 4-isopropoxybenzoate. The subsequent collapse of the tetrahedral intermediate and elimination of the ethoxide leaving group yields the desired β-ketonitrile product after acidic workup. The choice of a strong, non-nucleophilic base is critical to favor the deprotonation of acetonitrile over competing side reactions.



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Caption: Proposed workflow for the synthesis of **4-Isopropoxybenzoylacetonitrile**.

Experimental Protocol: Synthesis

- Preparation: To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add sodium hydride (1.2 equivalents, 60% dispersion in mineral oil). Wash the NaH with anhydrous hexane to remove the oil and suspend it in anhydrous tetrahydrofuran (THF).

- Anion Formation: Cool the suspension to 0 °C in an ice bath. Slowly add acetonitrile (1.5 equivalents) dropwise to the stirred suspension under a nitrogen atmosphere. Allow the mixture to stir at room temperature for 30 minutes to ensure complete formation of the acetonitrile anion.

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- Condensation Reaction: Dissolve ethyl 4-isopropoxybenzoate (1.0 equivalent) in anhydrous THF and add it dropwise to the reaction mixture. After the addition is complete, heat the mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Workup: Cool the reaction mixture to room temperature and cautiously quench it by pouring it over ice-cold 1M hydrochloric acid (HCl).
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract the product with ethyl acetate (3 x volume).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure using a rotary evaporator.[3] The resulting crude solid can be purified by recrystallization from an ethanol/water mixture or by column chromatography on silica gel.

Spectroscopic and Analytical Characterization

A robust analytical workflow is essential to confirm the identity and purity of the synthesized compound. This involves a combination of NMR, IR, and Mass Spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure by probing the chemical environment of ^1H and ^{13}C nuclei.

Predicted ^1H NMR Spectrum (500 MHz, $CDCl_3$): The spectrum is expected to show distinct signals corresponding to the different proton environments in the molecule.[4]

- Isopropoxy Methyl Protons: A doublet at approximately δ 1.3-1.4 ppm, integrating to 6H. The splitting is due to coupling with the adjacent methine proton.
- Methylene Protons (-CH_2-CN): A sharp singlet at approximately δ 4.0-4.2 ppm, integrating to 2H. These protons are adjacent to two electron-withdrawing groups (carbonyl and nitrile), shifting them downfield.

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- Isopropoxy Methine Proton: A septet (or multiplet) at approximately δ 4.6-4.8 ppm, integrating to 1H. This characteristic pattern arises from coupling to the six equivalent methyl protons.[5]
- Aromatic Protons (ortho to isopropoxy): A doublet at approximately δ 6.9-7.1 ppm, integrating to 2H. These protons are shielded by the electron-donating isopropoxy group.
- Aromatic Protons (ortho to carbonyl): A doublet at approximately δ 7.9-8.1 ppm, integrating to 2H. These protons are deshielded by the electron-withdrawing carbonyl group.

Predicted ^{13}C NMR Spectrum (125 MHz, $CDCl_3$): The proton-decoupled ^{13}C spectrum will show distinct signals for each unique carbon atom.[6]

Table 2: Predicted NMR Data for **4-Isopropoxybenzoylacetonitrile**

Assignment	Predicted ^{1}H Shift (ppm)	Multiplicity	Integration	Predicted ^{13}C Shift (ppm)
Isopropoxy -CH_3	1.35	Doublet (d)	6H	~22
Methylene -CH_2CN	4.10	Singlet (s)	2H	~28
Isopropoxy -CH-	4.70	Septet (sept)	1H	~71
Nitrile -CN	-	-	-	~117
Aromatic C (ortho to -OR)	7.00	Doublet (d)	2H	~114
Aromatic C (ipso to -COR)	-	-	-	~129
Aromatic C (ortho to -COR)	8.00	Doublet (d)	2H	~131
Aromatic C (ipso to -OR)	-	-	-	~163
Carbonyl C=O	-	-	-	~188

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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the presence of key functional groups by detecting their characteristic vibrational frequencies.

Table 3: Key IR Absorption Bands for **4-Isopropoxybenzoylacetonitrile**

Functional Group	Bond	Characteristic Absorption (cm^{-1})	Intensity
Alkane	C-H stretch	2850 - 2980	Strong
Aromatic	C-H stretch	3030 - 3100	Medium-Weak
Nitrile	C≡N stretch	2220 - 2260	Medium, Sharp[7]
Ketone (Aryl)	C=O stretch	1670 - 1690	Strong, Sharp[8]
Aromatic	C=C stretch	1580 - 1610	Medium
Ether (Aryl-Alkyl)	C-O stretch	1240 - 1260	Strong
Aromatic Bending	C-H out-of-plane	810 - 850	Strong (para-subst.)[9]

The most diagnostic peaks are the strong, sharp carbonyl (C=O) stretch and the medium, sharp nitrile (C≡N) stretch, which confirm the core structure.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural information through analysis of its fragmentation patterns under ionization.

- Molecular Ion ($M^{+\bullet}$): For $C_{12}H_{13}NO_2$, the calculated monoisotopic mass is 203.0946 u. A high-resolution mass spectrometer (HRMS) should detect a peak at or very near this m/z value.[10]
- Major Fragmentation Pathways: The primary fragmentation points are expected to be alpha-cleavage adjacent to the carbonyl group and loss of the isopropoxy group.

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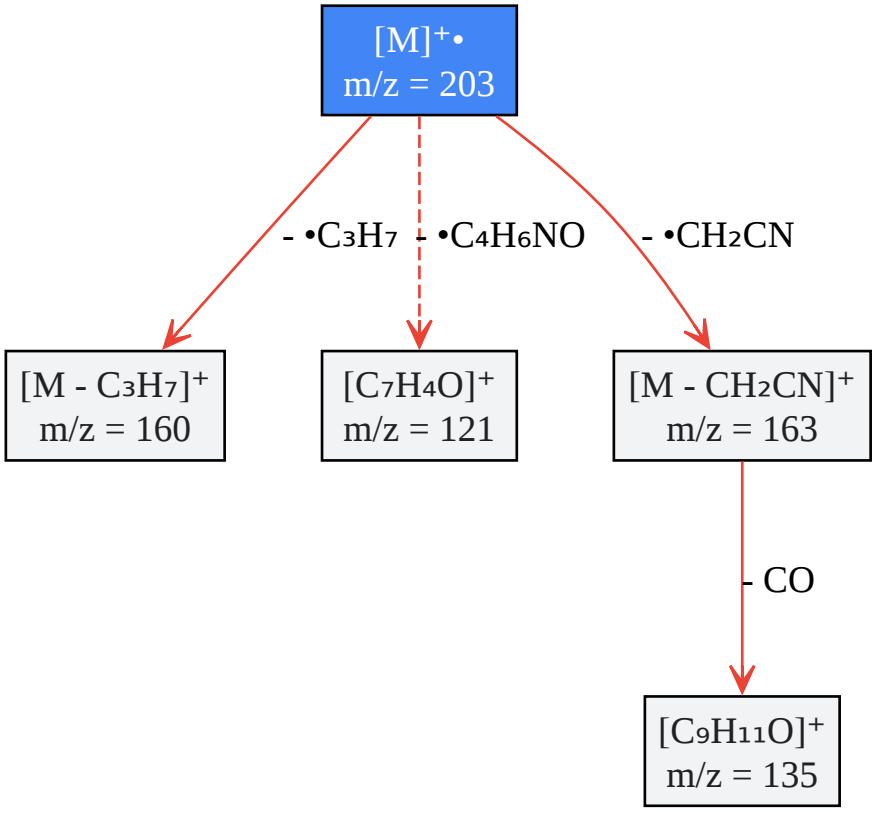

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Caption: Predicted major fragmentation pathways for **4-Isopropoxybenzoylacetonitrile**.

Key Predicted Fragments:

- m/z 163: Loss of the cyanomethyl radical (•CH_2CN).
- m/z 160: Loss of the isopropyl radical (•$CH(CH_3)_2$).
- m/z 135: Resulting from the loss of CO from the m/z 163 fragment.
- m/z 121: The 4-hydroxybenzoyl cation, resulting from cleavage and rearrangement.

Analysis via techniques like UPLC-MS/MS can provide high sensitivity and specificity for both identification and quantification in complex matrices.[11][12]

Safety and Handling

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As a research chemical, **4-Isopropoxybenzoylacetonitrile** should be handled with appropriate care, following standard laboratory safety protocols.

- General Handling: Use only under a chemical fume hood to avoid inhalation of dust or vapors.[13] Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Hazards: Organic nitriles can be toxic if ingested, inhaled, or absorbed through the skin. Aromatic ketones can be irritants.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[14][15]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Conclusion

4-Isopropoxybenzoylacetonitrile is a well-defined molecular entity whose structure can be reliably synthesized and rigorously characterized using modern analytical techniques. This guide provides a predictive but scientifically grounded framework for its synthesis, purification, and structural elucidation. The combination of NMR, IR, and MS data creates a self-validating system for confirming its identity. For researchers in medicinal chemistry and materials science, this compound represents a valuable building block, and the detailed protocols and predictive data herein provide a solid foundation for its incorporation into future research endeavors.

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